

# Molecular weight and formula of undec-10-enal

Author: BenchChem Technical Support Team. Date: December 2025



An In-depth Technical Guide to Undec-10-enal

### Introduction

Undec-10-enal (C<sub>11</sub>H<sub>20</sub>O) is an unsaturated fatty aldehyde that holds significance in various industrial and research applications.[1] As a member of the alkenal family, its unique molecular structure, featuring a terminal double bond and an aldehyde functional group, imparts characteristic reactivity and a distinct aroma.[2][3] This guide provides a comprehensive overview of the molecular and physicochemical properties of undec-10-enal, details on its synthesis, and outlines standard experimental protocols for its analysis, tailored for researchers, scientists, and professionals in drug development.

## **Molecular and Physicochemical Properties**

Undec-10-enal is a colorless to pale yellow liquid at room temperature with a characteristic fatty, green, and slightly floral odor.[2][4] Its chemical formula is C<sub>11</sub>H<sub>20</sub>O, and it has a molecular weight of approximately 168.28 g/mol .[3][5][6][7][8][9]

Table 1: Physicochemical Properties of Undec-10-enal

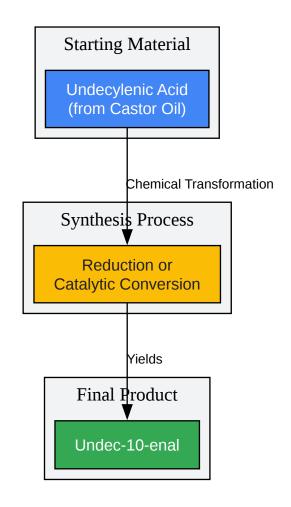


Property	Value
Molecular Formula	C11H20O[2][5][6][7][8]
Molecular Weight	168.28 g/mol [3][4][7][9]
CAS Number	112-45-8[5][6][8]
Appearance	Colorless to pale yellow liquid[2][3][6]
Density	~0.831 - 0.84 g/mL at 25 °C[4][6]
Melting Point	-7 °C to 7 °C[3][4][6]
Boiling Point	~233 - 239.9 °C at 760 mmHg[3][6]
Flash Point	~92.8 °C - 199 °F[4][6]
Refractive Index	~1.4427 at 20 °C[4][6]
Solubility	Insoluble in water; soluble in organic solvents like ethanol, ether, and chloroform.[2][3][6]
Vapor Pressure	0.039 mmHg at 25°C[6]

# **Synthesis and Production**

Undec-10-enal is primarily synthesized from undecylenic acid, which can be derived from the pyrolysis of castor oil. Common synthetic routes include the reduction of undecylenic acid or its derivatives. For instance, the hydrogenation of undecylenic acid chloride, a process known as the Rosenmund reduction, yields undec-10-enal.[2][4] Another method involves the reaction of undecylenic acid with formic acid in the vapor phase over a titanium dioxide catalyst.[2][4]





Click to download full resolution via product page

A simplified workflow for the synthesis of undec-10-enal.

# **Experimental Protocols**

The characterization and quantification of undec-10-enal typically involve standard analytical techniques in organic chemistry.

# Gas Chromatography-Mass Spectrometry (GC-MS) Analysis

GC-MS is a powerful technique for separating and identifying volatile compounds like undec-10-enal.

Methodology:



- Sample Preparation: Prepare a dilute solution of the undec-10-enal sample in a volatile organic solvent (e.g., dichloromethane or hexane). An internal standard may be added for quantitative analysis.
- Injection: Inject a small volume (typically 1  $\mu$ L) of the prepared sample into the GC injection port, which is heated to ensure rapid volatilization.
- Gas Chromatography: The vaporized sample is carried by an inert gas (e.g., helium or nitrogen) through a capillary column. The column's stationary phase separates compounds based on their boiling points and polarity. For undec-10-enal, a non-polar or medium-polarity column is suitable. The oven temperature is programmed to ramp up gradually (e.g., from 50°C to 250°C) to ensure good separation.
- Mass Spectrometry: As compounds elute from the GC column, they enter the mass spectrometer. They are ionized (commonly via electron ionization), and the resulting fragments are separated by their mass-to-charge ratio.
- Data Analysis: The resulting mass spectrum provides a molecular fingerprint that can be compared to spectral libraries (like NIST) for positive identification.[8][10] The retention time from the chromatogram further aids in identification.

## **Nuclear Magnetic Resonance (NMR) Spectroscopy**

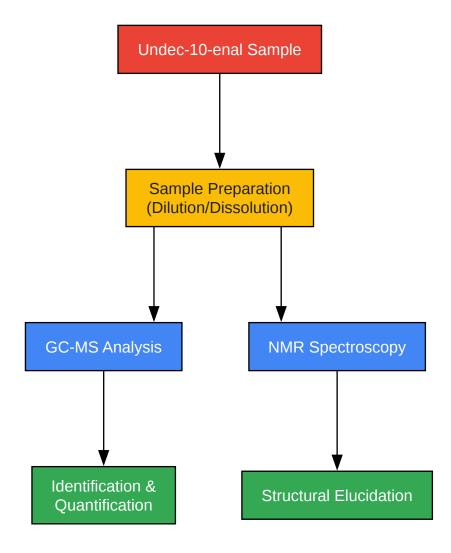
NMR spectroscopy is used to determine the detailed molecular structure of undec-10-enal. Both <sup>1</sup>H and <sup>13</sup>C NMR are typically employed.

#### Methodology:

- Sample Preparation: Dissolve a few milligrams of the purified undec-10-enal sample in a deuterated solvent (e.g., CDCl<sub>3</sub>) in an NMR tube.
- Data Acquisition: Place the NMR tube in the spectrometer. Acquire <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra. Information on the chemical shifts, integration of peaks, and coupling patterns in the <sup>1</sup>H spectrum, along with the chemical shifts in the <sup>13</sup>C spectrum, allows for the complete structural elucidation of the molecule.[11][12]
- Spectral Analysis:



- In the ¹H NMR spectrum, the aldehydic proton will appear as a characteristic downfield signal. The protons of the terminal double bond will also have distinct signals.
- In the <sup>13</sup>C NMR spectrum, the carbonyl carbon of the aldehyde will be observed at a significant downfield shift.



Click to download full resolution via product page

General analytical workflow for undec-10-enal characterization.

# **Applications in Research and Industry**

Undec-10-enal is a valuable compound with several key applications:

• Fragrance and Flavor: Due to its potent and characteristic aroma, it is widely used in the fragrance industry to impart "aldehydic" notes to perfumes and personal care products.[2][4]



It is also used as a flavoring agent in foods and beverages.[13]

- Chemical Intermediate: The presence of both an aldehyde and a terminal alkene makes undec-10-enal a versatile intermediate in organic synthesis. It can undergo a variety of chemical transformations to produce more complex molecules for the pharmaceutical and agrochemical industries.[2][3]
- Research: In a research context, undec-10-enal is used in the synthesis of novel macroheterocycles and polyesters.[14]

## Safety and Handling

Undec-10-enal is classified as a combustible liquid and can cause skin and eye irritation.[4][5] It may also cause an allergic skin reaction.[5] Standard laboratory safety precautions, including the use of personal protective equipment such as gloves and safety glasses, should be followed when handling this compound. It should be stored in a cool, well-ventilated area away from heat and open flames.[5]

#### **Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

## References

- 1. Human Metabolome Database: Showing metabocard for 10-Undecenal (HMDB0031128) [hmdb.ca]
- 2. Page loading... [guidechem.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. 10-Undecenal | 112-45-8 [chemicalbook.com]
- 5. 10-undecenal (aldehyde C-11 undecylenic), 112-45-8 [thegoodscentscompany.com]
- 6. 10-Undecenal | lookchem [lookchem.com]
- 7. chemwhat.com [chemwhat.com]
- 8. 10-Undecenal [webbook.nist.gov]







- 9. 10-Undecenal | C11H20O | CID 8187 PubChem [pubchem.ncbi.nlm.nih.gov]
- 10. 10-Undecenal [webbook.nist.gov]
- 11. 10-Undecenal(112-45-8) 1H NMR spectrum [chemicalbook.com]
- 12. 10-Undecenal(112-45-8) 13C NMR [m.chemicalbook.com]
- 13. medchemexpress.com [medchemexpress.com]
- 14. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Molecular weight and formula of undec-10-enal].
   BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b094395#molecular-weight-and-formula-of-undec-10-enal]

#### **Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:**The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com